

"N-(4-Chlorophenyl)-1,2-phenylenediamine" physical characteristics and melting point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(4-Chlorophenyl)-1,2-phenylenediamine*

Cat. No.: B051810

[Get Quote](#)

Technical Guide: N-(4-Chlorophenyl)-1,2-phenylenediamine

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics and melting point of **N-(4-Chlorophenyl)-1,2-phenylenediamine**, a key intermediate in the synthesis of various chemical compounds, including pharmaceuticals and dyes.^{[1][2]}

Physical and Chemical Properties

N-(4-Chlorophenyl)-1,2-phenylenediamine, also known as 2-Amino-4'-chlorodiphenylamine, is an organic compound with the chemical formula C₁₂H₁₁ClN₂.^{[1][3]} It is recognized for its role as a versatile building block in organic synthesis.^{[2][4]}

Data Presentation: Summary of Physical Characteristics

Property	Value	References
IUPAC Name	N-(4-chlorophenyl)benzene-1,2-diamine	[1][3]
Synonyms	2-Amino-4'-chlorodiphenylamine, N-(p-Chlorophenyl)-o-phenylenediamine	[1]
CAS Number	68817-71-0	[1][5]
EC Number	272-391-8	[3][5]
Molecular Formula	C12H11ClN2	[1][3]
Molecular Weight	218.68 g/mol	[1][3][5]
Appearance	Light yellow solid	[1]
Melting Point	117-119 °C (lit.)	[1][6]

Experimental Protocols

Melting Point Determination

The melting point of **N-(4-Chlorophenyl)-1,2-phenylenediamine** is a critical parameter for its identification and purity assessment. A standard and widely accepted method for determining the melting point of a crystalline solid is the capillary melting point method.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or digital melting point device)
- Capillary tubes (sealed at one end)
- Spatula

- Mortar and pestle
- Calibrated thermometer or temperature probe

Procedure:

- **Sample Preparation:** A small sample of **N-(4-Chlorophenyl)-1,2-phenylenediamine** is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.
- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer or temperature probe.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point (117 °C).
- **Determination:** The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range. For a pure substance, this range is typically narrow (0.5-2 °C). The literature value for **N-(4-Chlorophenyl)-1,2-phenylenediamine** is 117-119 °C.[6]

Synthesis Workflow Visualization

A primary application of **N-(4-Chlorophenyl)-1,2-phenylenediamine** is as a key intermediate in the synthesis of clofazimine analogs.[1][2][7] A common and efficient method for its preparation involves the reduction of an N-(4-chlorophenyl)-2-nitrobenzenamine precursor.[1][4][8] The following diagram illustrates this synthetic pathway.



[Click to download full resolution via product page](#)

Diagram: Synthesis of **N-(4-Chlorophenyl)-1,2-phenylenediamine** via Reduction.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy N-(4-Chlorophenyl)-1,2-phenylenediamine | 68817-71-0 [smolecule.com]
- 2. nbino.com [nbino.com]
- 3. N-(4-chlorophenyl)benzene-1,2-diamine | C12H11ClN2 | CID 522323 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-(4-Chlorophenyl)-1,2-phenylenediamine | High Purity [benchchem.com]
- 5. N-(4-Chlorophenyl)-1,2-phenylenediamine 97 68817-71-0 [sigmaaldrich.com]
- 6. guidechem.com [guidechem.com]
- 7. WO2019037161A1 - Method for synthesizing key clofazimine intermediate n-(4-chlorophenyl)-1,2-phenylenediamine - Google Patents [patents.google.com]
- 8. N1-(4-Chlorophenyl)benzene-1,2-diamine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. ["N-(4-Chlorophenyl)-1,2-phenylenediamine" physical characteristics and melting point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051810#n-4-chlorophenyl-1-2-phenylenediamine-physical-characteristics-and-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com